

N-Nitrosodibutylamine-d9: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Nitrosodibutylamine-d9*

Cat. No.: *B15554879*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties, analytical methodologies, and metabolic pathways of **N-Nitrosodibutylamine-d9**. This deuterated isotopologue of N-Nitrosodibutylamine (NDBA) serves as a critical internal standard for the accurate quantification of NDBA in various matrices, particularly in the context of pharmaceutical safety and regulatory compliance.

Core Chemical and Physical Properties

N-Nitrosodibutylamine-d9 is a stable, isotopically labeled version of N-Nitrosodibutylamine, where nine hydrogen atoms on one of the butyl chains have been replaced with deuterium. This substitution results in a higher molecular weight, which is essential for its use in mass spectrometry-based analytical methods. While specific experimental data for some physical properties of the deuterated compound are not readily available, the properties of the non-deuterated analogue provide a close approximation.

Table 1: General and Computed Properties of **N-Nitrosodibutylamine-d9**

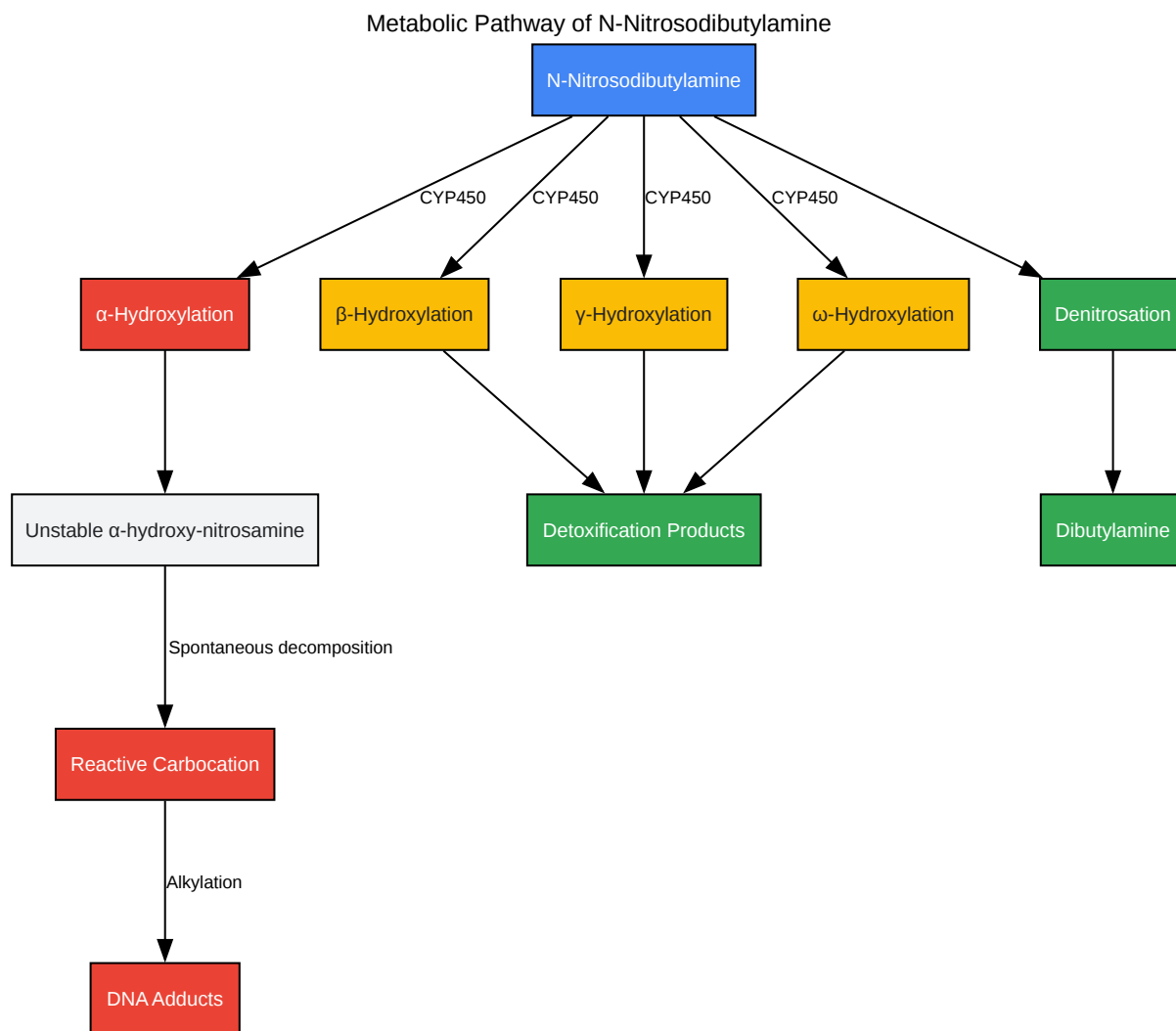
Property	Value	Source
IUPAC Name	N-butyl-N-(1,1,2,2,3,3,4,4,4-nonadeuteriobutyl)nitrous amide	PubChem[1]
Synonyms	N-Nitroso-di-n-butylamine-d9, N-Butyl-N-(butyl-d9)nitrous amide	Multiple Sources[2][3][4]
CAS Number	2975202-09-4	Multiple Sources[3][4]
Molecular Formula	C ₈ H ₉ D ₉ N ₂ O	Multiple Sources[3][5]
Molecular Weight	167.30 g/mol	Multiple Sources[1][5]
Exact Mass	167.198403915 Da	PubChem[1]
XLogP3	2.6	PubChem[1]

Table 2: Physical Properties of N-Nitrosodibutylamine (Non-deuterated Analogue)

Property	Value	Source
Appearance	Pale yellow, oily liquid	Multiple Sources[6][7]
Boiling Point	116 °C at 14 mmHg	OSHA[8]
237 °C	ChemicalBook[9]	
Melting Point	< 25 °C	CAS Common Chemistry[10]
Density	0.9009 g/cm ³ at 20 °C	MedchemExpress[11]
Water Solubility	1.27 g/L at 24 °C	PubChem[6]

Metabolic Pathways of N-Nitrosodibutylamine

N-Nitrosodibutylamine, and by extension its deuterated form, undergoes metabolic activation primarily in the liver, catalyzed by cytochrome P450 (CYP) enzymes. The principal metabolic pathways are crucial for understanding its toxicological and carcinogenic properties.



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Metabolic Pathway of N-Nitrosodibutylamine

Experimental Protocols

Synthesis of N-Nitrosodibutylamine-d9

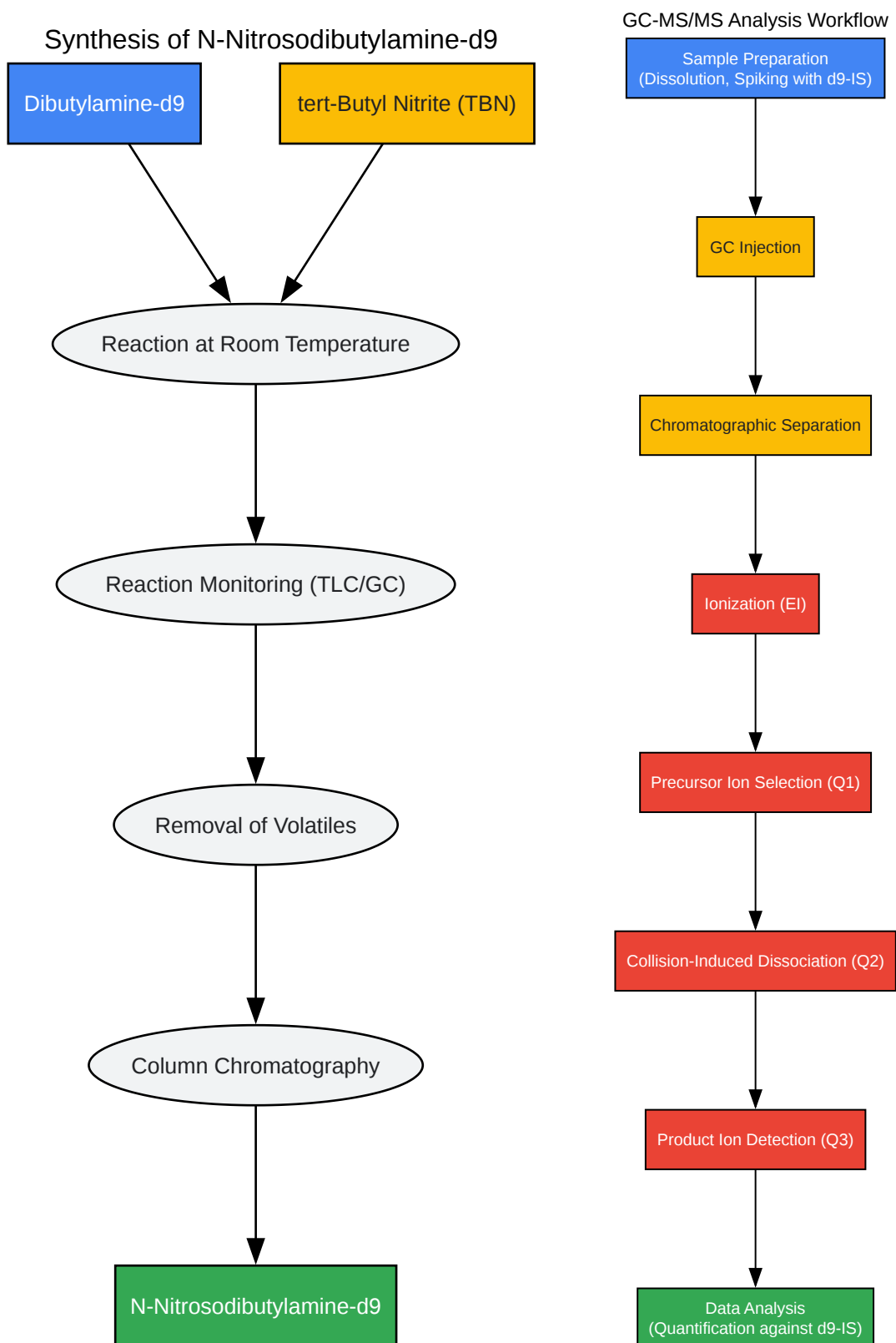
A common method for the synthesis of N-nitrosamines involves the reaction of a secondary amine with a nitrosating agent, such as tert-butyl nitrite, under solvent-free conditions. This approach offers high yields and avoids the use of harsh acids.

Materials:

- Dibutylamine-d9 (deuterated precursor)
- tert-Butyl nitrite (TBN)
- Round-bottom flask
- Magnetic stirrer
- Standard glassware for workup and purification

Procedure:

- To a round-bottom flask, add Dibutylamine-d9.
- Slowly add tert-butyl nitrite (TBN) to the amine with continuous stirring at room temperature.
- The reaction is typically monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- Upon completion, the excess TBN and any volatile byproducts are removed under reduced pressure.
- The resulting crude **N-Nitrosodibutylamine-d9** can be purified by column chromatography on silica gel.



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